

# FATP1-IN-1: A Tool for Interrogating Mitochondrial Fatty Acid Oxidation

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## Compound of Interest

Compound Name: *FATP1-IN-1*

Cat. No.: *B10773897*

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## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

Fatty Acid Transport Protein 1 (FATP1), a member of the solute carrier family 27 (SLC27A1), is a multifaceted protein crucial for lipid metabolism. It functions as both a transporter of long-chain fatty acids across the plasma membrane and as a long-chain acyl-CoA synthetase, activating fatty acids by converting them to their acyl-CoA esters.[1][2] FATP1 is highly expressed in metabolically active tissues such as skeletal muscle, adipose tissue, and the heart. Emerging evidence has highlighted a critical role for FATP1 in mitochondrial fatty acid oxidation (FAO), where it is thought to collaborate with Carnitine Palmitoyltransferase 1 (CPT1) to facilitate the entry and subsequent  $\beta$ -oxidation of fatty acids within the mitochondrial matrix. [3][4][5] **FATP1-IN-1** is a potent inhibitor of the acyl-CoA synthetase activity of FATP1, making it a valuable chemical probe to dissect the role of FATP1 in mitochondrial bioenergetics.

## FATP1-IN-1: Inhibitor Profile

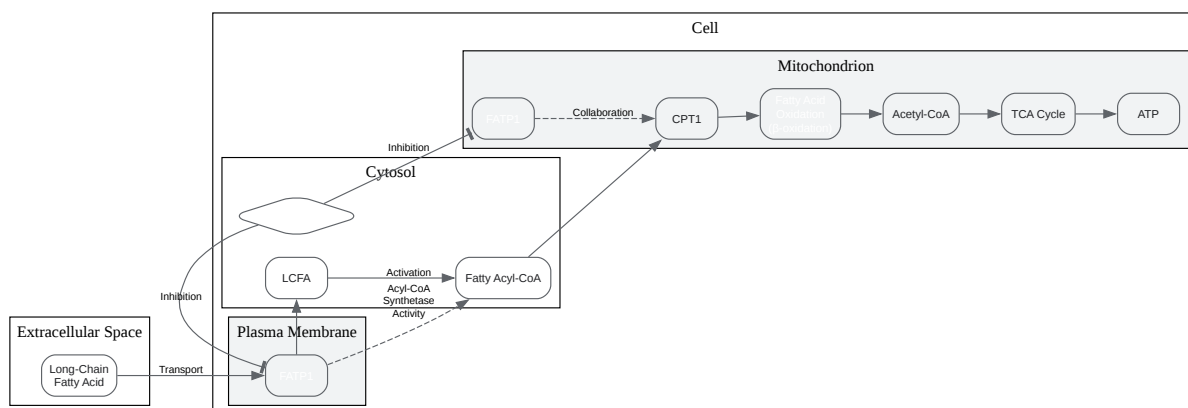
**FATP1-IN-1** is a selective inhibitor of the acyl-CoA synthetase activity of FATP1. Its inhibitory potency has been determined against both human and mouse orthologs of the enzyme.

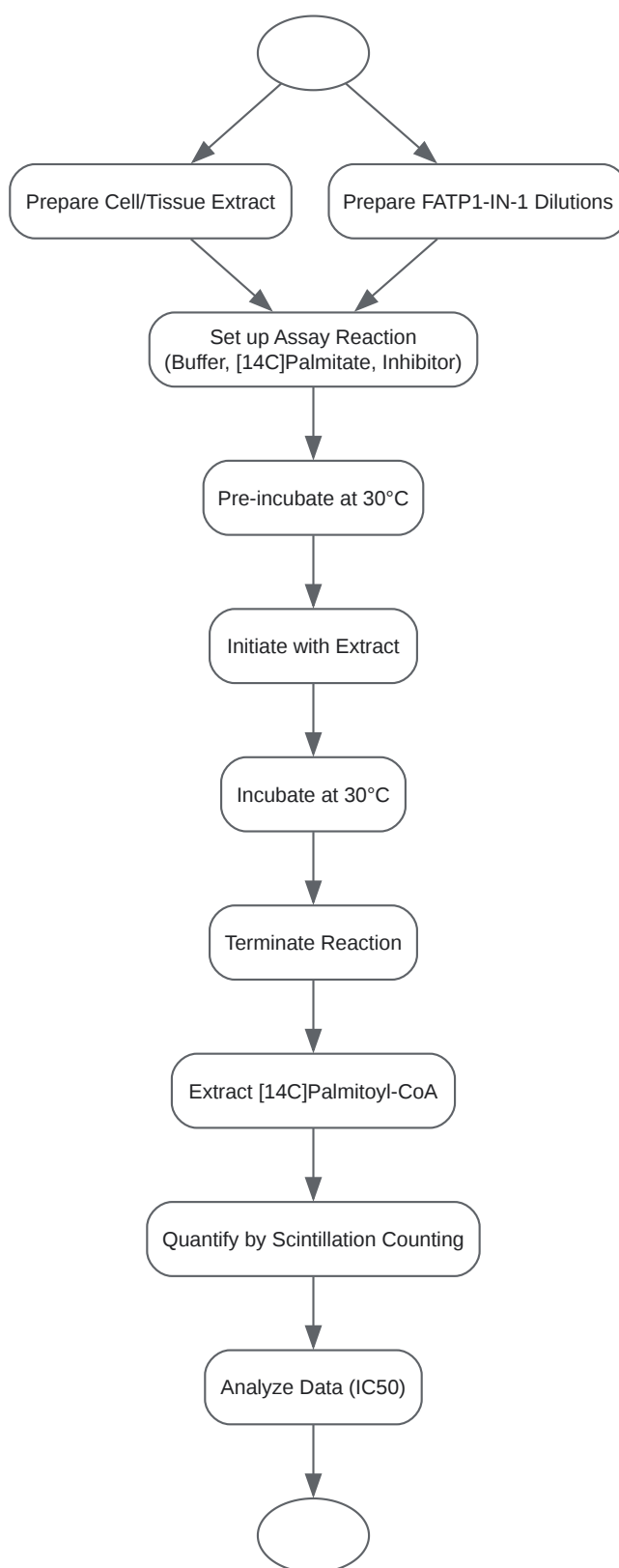
Parameter	Value	Species
IC <sub>50</sub>	0.046 $\mu$ M	Human FATP1
IC <sub>50</sub>	0.60 $\mu$ M	Mouse FATP1

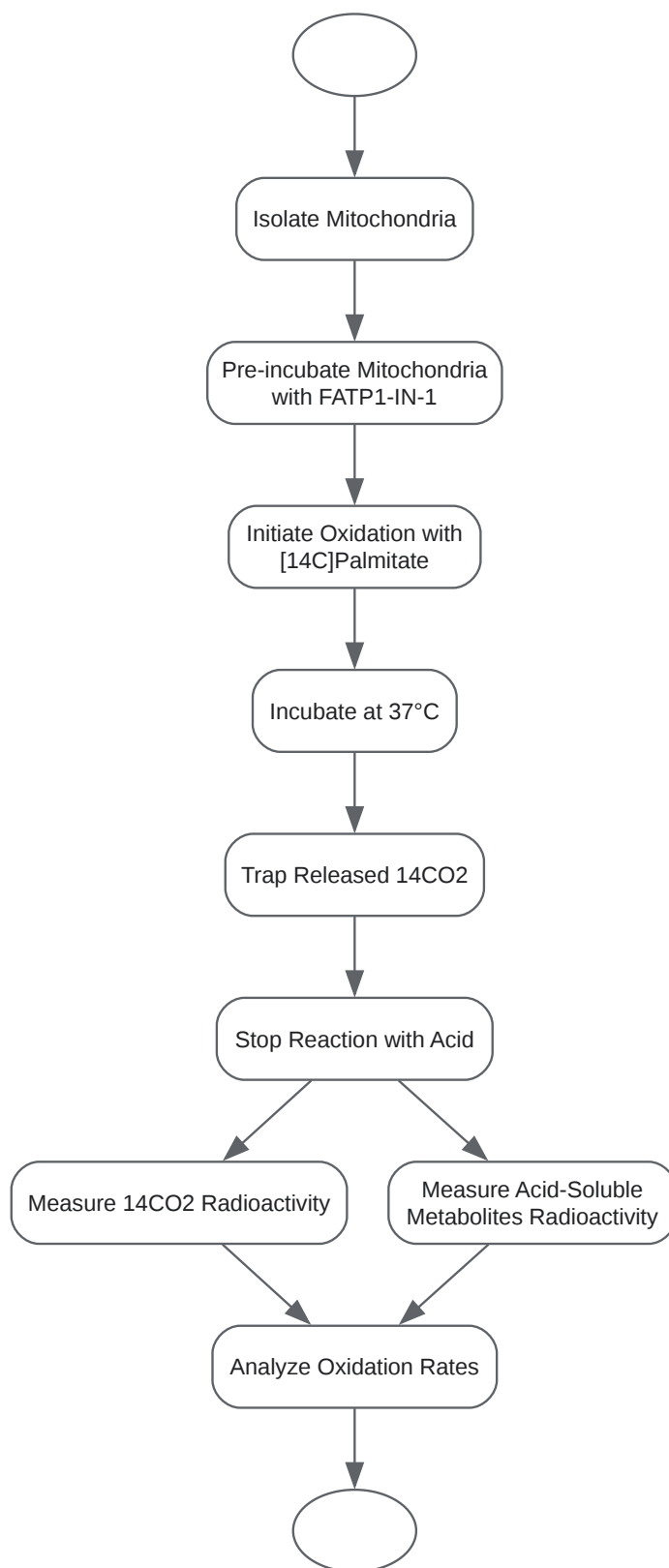
Table 1: In vitro inhibitory activity of FATP1-IN-1.[6]

## Signaling Pathways and Experimental Logic

FATP1 plays a key role in the initial steps of fatty acid utilization. By inhibiting its acyl-CoA synthetase activity, **FATP1-IN-1** allows for the investigation of the downstream consequences on mitochondrial fatty acid oxidation.







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- To cite this document: BenchChem. [FATP1-IN-1: A Tool for Interrogating Mitochondrial Fatty Acid Oxidation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10773897#fatp1-in-1-for-studying-mitochondrial-fatty-acid-oxidation]

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